physicochemical properties of N-Boc-3-piperidineacetaldehyde

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Compound of Interest

Compound Name:	*(S)-tert-Butyl 3-(2-oxoethyl)piperidine-1-carboxylate*
CAS No.:	*278789-57-4*
Cat. No.:	*B1443821*

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An In-depth Technical Guide to the Physicochemical Properties of N-Boc-3-piperidineacetaldehyde

Abstract

N-Boc-3-piperidineacetaldehyde is a valuable bifunctional synthetic building block, integrating the structural features of a piperidine ring, a common motif in pharmaceuticals, with the reactive potential of an aldehyde. The presence of the tert-butyloxycarbonyl (Boc) protecting group ensures controlled reactivity and enhances solubility in common organic solvents, making it a versatile intermediate in medicinal chemistry and drug development. This guide provides a comprehensive overview of its core physicochemical properties, detailed analytical methodologies for its characterization, and insights into its handling and stability, offering a critical resource for researchers and scientists in the field.

Molecular Structure and Core Physicochemical Profile

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The chemical identity of N-Boc-3-piperidineacetaldehyde is defined by its unique assembly of functional groups: a saturated heterocyclic piperidine core, an N-Boc protecting group, and a reactive acetaldehyde side chain at the 3-position. This structure dictates its physical and chemical behavior.

Figure 1: 2D Chemical Structure of N-Boc-3-piperidineacetaldehyde

Key Physicochemical Identifiers

A summary of the essential physicochemical data is crucial for experimental design, including reaction stoichiometry, solvent selection, and purification strategies.

Property	Value	Source
Molecular Formula	$C_{12}H_{21}NO_3$	
Molecular Weight	227.30 g/mol	
Appearance	Colorless to light yellow oil	
Boiling Point	339.7±35.0 °C (Predicted)	
Density	1.06±0.1 g/cm³ (Predicted)	
pKa	17.56±0.70 (Predicted)	
CAS Number	142374-18-9	

Analytical Characterization Workflow

Confirming the identity, purity, and stability of N-Boc-3-piperidineacetaldehyde is paramount before its use in any synthetic protocol. A multi-technique approach is required for unambiguous characterization. The aldehyde functional group is particularly susceptible to oxidation and other side reactions, making purity assessment a critical step.

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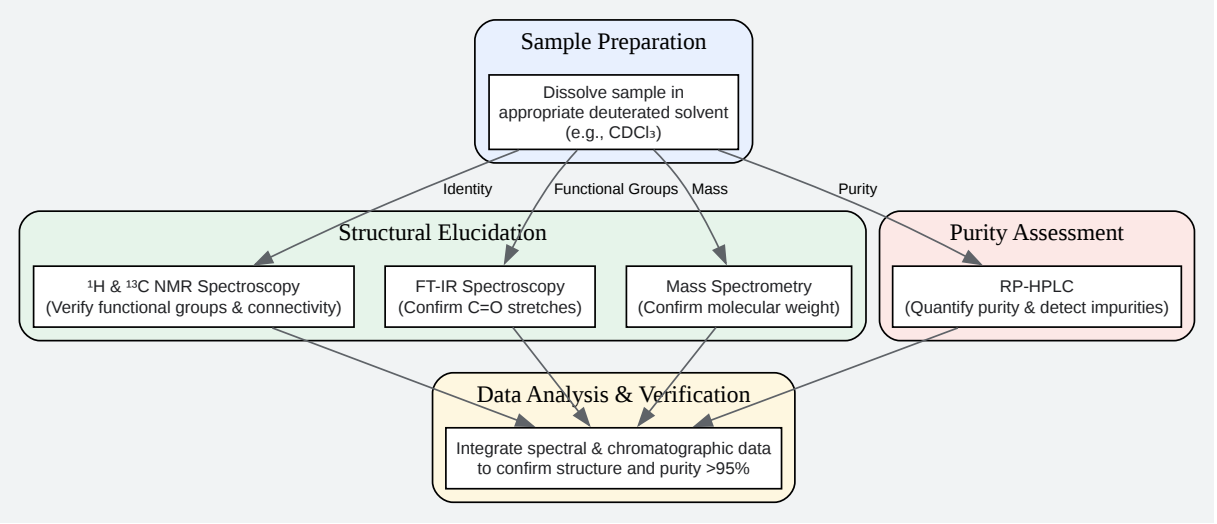

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Figure 2: Standard workflow for the analytical characterization of N-Boc-3-piperidineacetaldehyde.

Spectroscopic Identification

NMR is the most powerful tool for elucidating the precise molecular structure.

- ^{1}H NMR: The proton NMR spectrum provides definitive information. Key expected signals include:
  - A singlet at ~9.7 ppm, characteristic of the aldehyde proton (-CHO).
  - A broad multiplet or singlet at ~1.45 ppm, corresponding to the nine equivalent protons of the Boc group's tert-butyl moiety.
  - A complex series of multiplets between ~1.5 and 4.0 ppm, representing the protons of the piperidine ring and the methylene group adjacent to the aldehyde. The diastereotopic

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nature of the methylene protons and the complex coupling within the ring system contribute to this complexity.

- ^{13}C NMR: The carbon spectrum complements the proton data. Expected key resonances include:
  - A signal downfield at ~202 ppm for the aldehyde carbonyl carbon.
  - A signal at ~155 ppm for the carbamate carbonyl carbon of the Boc group.
  - A signal around ~80 ppm for the quaternary carbon of the Boc group.
  - Multiple signals in the aliphatic region (~20-55 ppm) for the carbons of the piperidine ring and the adjacent methylene group.

FT-IR is essential for rapidly confirming the presence of key functional groups.

- Causality: The technique relies on the principle that chemical bonds absorb infrared radiation at specific frequencies corresponding to their vibrational modes.
- Expected Absorptions:
  - A strong, sharp absorption band at ~1720-1740 cm^{-1}, characteristic of the C=O stretch of the aliphatic aldehyde.
  - Another strong absorption band at ~1680-1700 cm^{-1}, corresponding to the C=O stretch of the Boc-carbamate group.
  - C-H stretching vibrations just below 3000 cm^{-1}.

Mass Spectrometry (MS)

MS is used to confirm the molecular weight and can provide fragmentation data to support the proposed structure.

- Method: Electrospray ionization (ESI) is a suitable soft ionization technique.

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- Expected Ion: The primary ion observed in the positive mode would be the protonated molecule $[M+H]^+$ at m/z 228.3. Adducts with sodium $[M+Na]^+$ at m/z 250.3 may also be present.

Experimental Protocols

The following are generalized protocols. Instrument parameters should be optimized for the specific equipment used.

Protocol: NMR Sample Preparation and Analysis

- Preparation: Accurately weigh 5-10 mg of N-Boc-3-piperidineacetaldehyde.
- Dissolution: Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) in a clean, dry NMR tube. $CDCl_3$ is a good choice due to the compound's expected nonpolar character.
- Homogenization: Gently vortex the tube until the sample is fully dissolved.
- Acquisition: Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher spectrometer.
- Analysis: Process the spectra (Fourier transform, phase correction, baseline correction) and integrate the signals. Compare chemical shifts and coupling constants to expected values.

Protocol: Purity Assessment by Reverse-Phase HPLC (RP-HPLC)

This protocol is designed to separate the target compound from potential nonpolar and polar impurities, including the corresponding carboxylic acid, which is a common oxidation product.

- Sample Preparation: Create a stock solution of the compound at 1 mg/mL in acetonitrile.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Gradient Elution:

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- Time 0-2 min: 10% B
- Time 2-15 min: Linear gradient from 10% to 95% B
- Time 15-17 min: Hold at 95% B
- Time 17-18 min: Return to 10% B
- Time 18-20 min: Re-equilibration at 10% B

- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm. The lack of a strong chromophore necessitates detection at a lower wavelength.
- Analysis: Integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks.

Stability, Storage, and Handling

- Inherent Instability: The aldehyde functional group is susceptible to oxidation to the corresponding carboxylic acid, especially when exposed to air (oxygen). It can also be prone to self-condensation or polymerization under certain conditions.
- Storage Recommendations: To ensure long-term integrity, N-Boc-3-piperidineacetaldehyde should be stored under an inert atmosphere (argon or nitrogen) at low temperatures, typically 2-8°C. It should be kept away from strong oxidizing agents and strong bases.
- Handling: Use in a well-ventilated fume hood. Avoid contact with skin and eyes. Due to its oily nature, care should be taken to ensure accurate measurement and transfer, preferably by mass.

Conclusion

N-Boc-3-piperidineacetaldehyde is a synthetically useful, yet sensitive, chemical intermediate. A thorough understanding of its physicochemical properties is not merely academic but essential for its successful application in multi-step syntheses. The analytical workflows detailed herein provide a robust framework for researchers to verify the quality and purity of this

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reagent, mitigating the risk of reaction failure due to degradation. Proper handling and storage are critical to preserving its chemical integrity, ensuring reproducible results in the pursuit of novel chemical entities.

References

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